

Navigating the Safe Handling of N-Benzoyl-DL-alanine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Benzoyl-DL-alanine**

Cat. No.: **B075806**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **N-Benzoyl-DL-alanine**, a compound utilized in pharmaceutical intermediates and various chemical syntheses.^[1] Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing risks associated with the handling of this chemical.

Physicochemical Properties

Understanding the physical and chemical properties of **N-Benzoyl-DL-alanine** is fundamental to its safe handling and storage.

Property	Value	Source
Molecular Formula	C10H11NO3	[1] [2] [3] [4] [5] [6] [7]
Molecular Weight	193.20 g/mol	[2] [3] [4] [6] [7] [8]
Appearance	White crystal/solid	[3] [8]
Melting Point	165-167 °C	[2]
Boiling Point	329.41 °C (rough estimate)	[2] [3]
Solubility	Very slightly soluble in water.	[1] [2] [3]
Density	1.2307 g/cm ³ (rough estimate)	[2] [3]
Vapor Pressure	5.7E-09 mmHg at 25°C	[2] [3]
Flash Point	227.4 °C	[2]

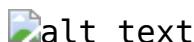
Hazard Identification and Classification

N-Benzoyl-DL-alanine is classified as a hazardous substance. The following table summarizes its classification according to the Globally Harmonized System (GHS).

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation. [8]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation. [8]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation. [8]

Signal Word: Warning[\[8\]](#)

Pictogram:



Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount to minimizing exposure and ensuring the stability of **N-Benzoyl-DL-alanine**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling, but the following PPE is generally recommended:

- Eye Protection: Safety glasses with side-shields or goggles.[9][10]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[9][10]
- Skin and Body Protection: Laboratory coat, long pants, and closed-toe shoes.[9][10]
- Respiratory Protection: In case of dust formation, use a NIOSH-approved respirator.[9]

Handling Procedures

- Handle in a well-ventilated area, preferably in a chemical fume hood.[9]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[10]
- Avoid contact with skin and eyes.[9]
- Wash hands thoroughly after handling.[9][10]
- Minimize dust generation and accumulation.[9]

Storage Conditions

- Store in a tightly closed container.[9][10]
- Keep in a cool, dry, and well-ventilated place.[9][10]
- Store away from incompatible materials such as oxidizing agents.[9]

Emergency Procedures and First Aid

In the event of accidental exposure, immediate and appropriate action is critical.

First-Aid Measures

- After Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If respiratory irritation occurs, seek medical advice/attention.[[10](#)]
- After Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.[[9](#)][[10](#)]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[[9](#)][[10](#)]
- After Ingestion: Rinse mouth. Do NOT induce vomiting. Seek medical attention if you feel unwell.[[9](#)]

Spill and Leak Procedures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[[10](#)]
- Environmental Precautions: Prevent product from entering drains.[[9](#)]
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal.[[10](#)]

Experimental Protocols

While detailed proprietary experimental data on toxicity is not publicly available, the GHS classifications are derived from toxicological studies. The general methodologies for determining the cited hazards are outlined below.

Skin Irritation/Corrosion Studies (OECD TG 404)

This test guideline involves the application of the test substance to the skin of experimental animals (typically rabbits). The site of application is observed for signs of erythema (redness) and edema (swelling) at specified intervals. The severity and reversibility of the skin reactions are scored to determine the irritation potential.

Eye Irritation/Corrosion Studies (OECD TG 405)

Similar to the skin irritation test, this guideline involves applying the test substance to the eye of an experimental animal. The eyes are then examined for signs of corneal opacity, iritis, conjunctival redness, and chemosis (swelling). The scores for these effects are used to classify the substance's eye irritation potential.

Acute Inhalation Toxicity Studies (OECD TG 403)

In these studies, animals are exposed to the test substance (as a gas, vapor, or aerosol) for a defined period. The animals are observed for signs of toxicity and mortality during and after the exposure period. The concentration that is lethal to 50% of the test animals (LC50) can be determined.

Visualized Workflows

To further clarify the handling and emergency procedures, the following diagrams illustrate the key steps.

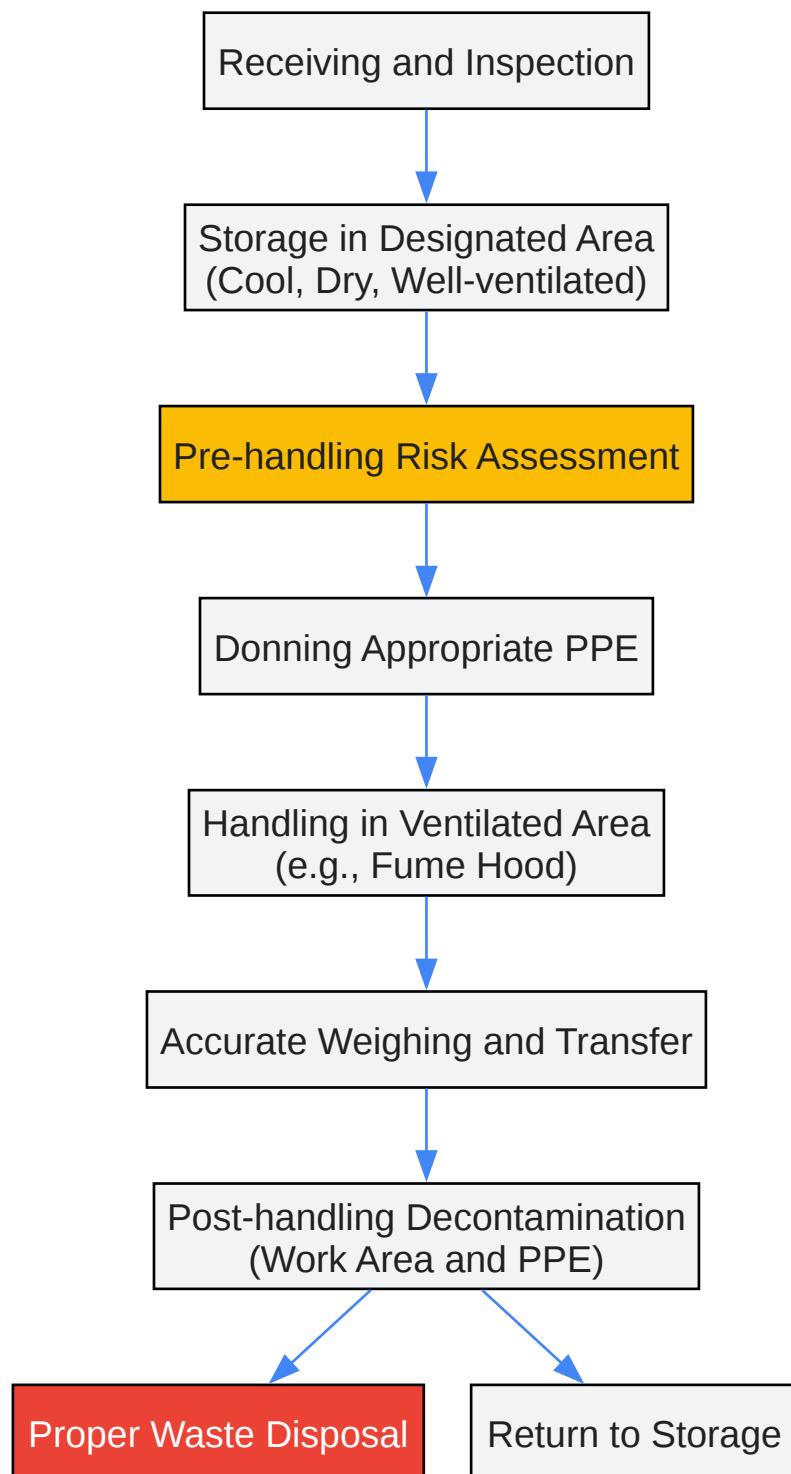


Figure 1: Standard Handling Workflow for N-Benzoyl-DL-alanine

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Figure 1: Standard Handling Workflow for **N-Benzoyl-DL-alanine**

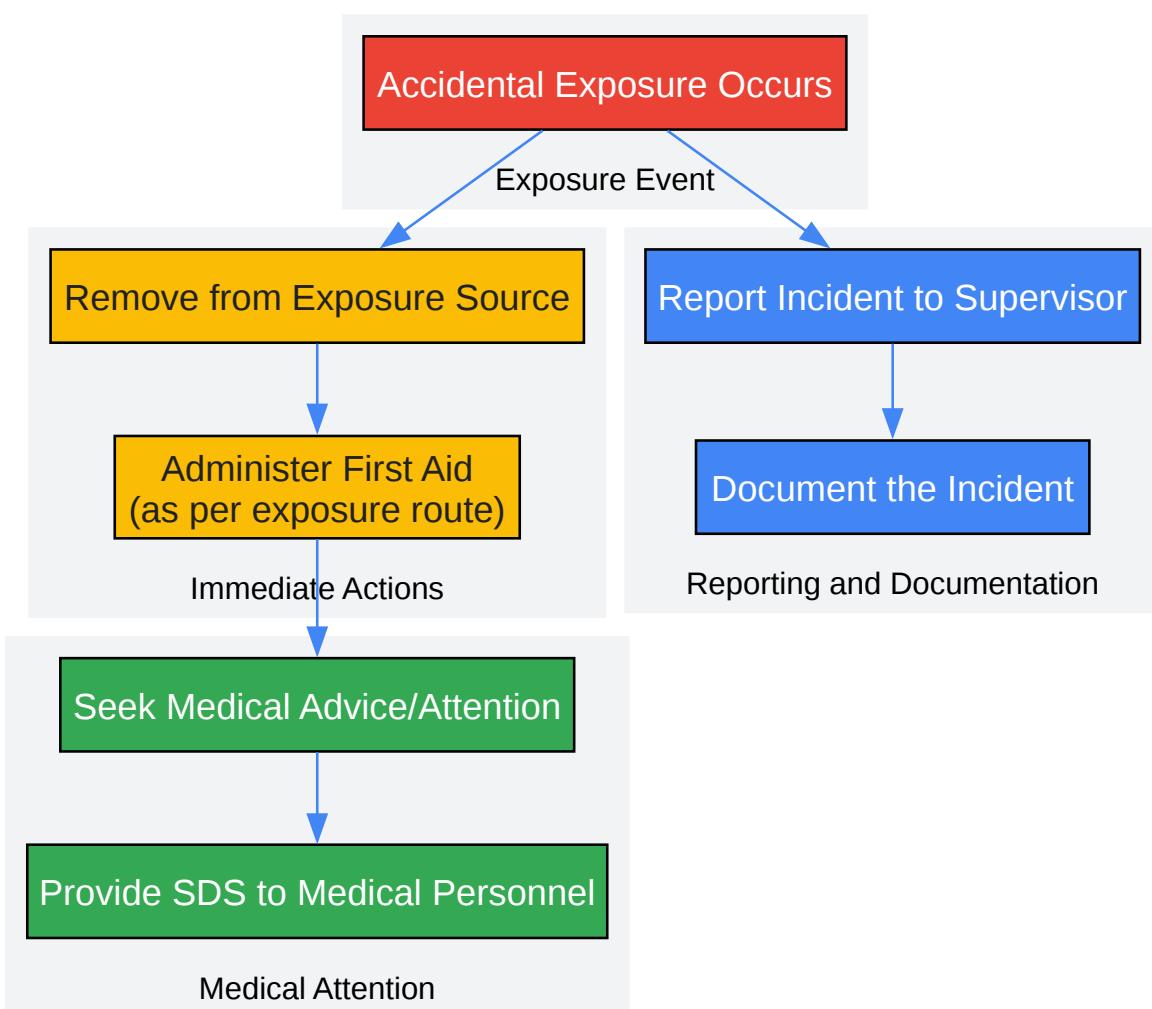


Figure 2: Emergency Response for Accidental Exposure

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Figure 2: Emergency Response for Accidental Exposure

Disclaimer: This guide is intended for informational purposes only and should not be substituted for a comprehensive Safety Data Sheet (SDS) or professional safety advice. Always refer to the specific SDS for **N-Benzoyl-DL-alanine** from your supplier before use.

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- To cite this document: BenchChem. [Navigating the Safe Handling of N-Benzoyl-DL-alanine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b075806#safety-and-handling-precautions-for-n-benzoyl-dl-alanine>]

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